

# OptoDArG: A Photoswitchable Probe for Precision Control of Diacylglycerol Signaling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: OptoDArG

Cat. No.: B609761

[Get Quote](#)

## An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Introduction

**OptoDArG** is a synthetic, photoswitchable diacylglycerol (DAG) analog that provides researchers with unprecedented spatiotemporal control over DAG-sensitive signaling pathways.[1][2] This molecule incorporates azobenzene moieties into its fatty acid chains, allowing for rapid and reversible isomerization between a biologically active cis conformation and an inactive trans conformation upon exposure to specific wavelengths of light.[3][4] This optical control makes **OptoDArG** a powerful tool for the precise investigation of cellular processes regulated by DAG, particularly the activation of Transient Receptor Potential Canonical (TRPC) channels.[1] This technical guide details the key features, properties, and experimental applications of **OptoDArG**.

## Core Features and Mechanism of Action

**OptoDArG**'s functionality is rooted in the photoisomerization of its azobenzene groups. In its thermally stable trans state, the molecule is inactive. Upon irradiation with ultraviolet (UV) light (typically ~365 nm), it converts to the cis isomer, which mimics the structure of endogenous DAG and activates DAG-sensitive proteins. Subsequent exposure to blue light (~430-460 nm) rapidly reverts the molecule to its inactive trans form, effectively terminating the signal. This rapid on/off switching capability allows for precise temporal control of signaling pathways.

## Key Properties:

- **Photoswitchable Activity:** Activation by UV light and deactivation by blue light enables repeatable and temporally precise control of cellular signaling.
- **High Efficiency:** **OptoDArG** has been shown to be a highly efficient activator of TRPC3 channels, inducing robust currents upon photoactivation.
- **TRPC Channel Modulation:** It is extensively used to study the lipid-gating mechanisms of TRPC3, TRPC6, and TRPC7 channels.
- **PKC Translocation:** Photoactivation of **OptoDArG** can induce the translocation of Protein Kinase C alpha (PKCα) from the cytosol to the plasma membrane, a key event in DAG signaling.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters associated with the use of **OptoDArG** in cellular assays, primarily focusing on its effects on TRPC channels.

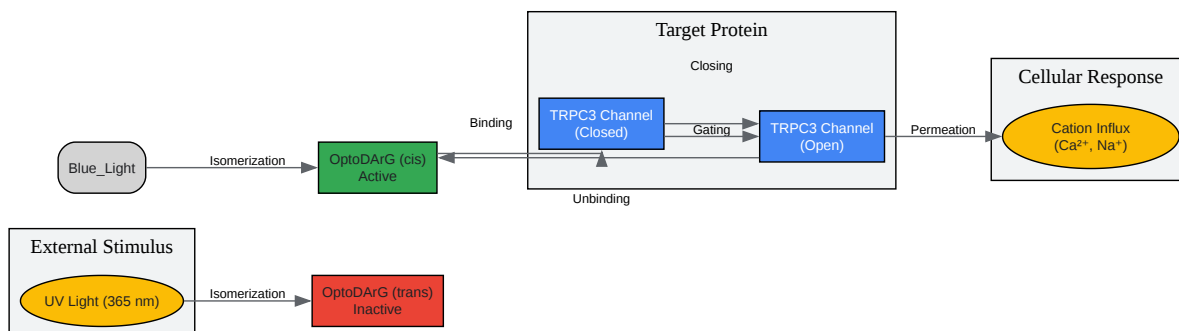
Parameter	Value	Cell Type	Channel	Reference(s)
Concentration	20 μM	HEK293	TRPC3	
30 μM	HEK293T	hTRPC6		
Activation Wavelength	365 nm (UV)	HEK293, HEK293T	TRPC3, hTRPC6	
Deactivation Wavelength	430 nm / 450 nm (Blue)	HEK293, HEK293T	TRPC3, hTRPC6	
Holding Potential	-40 mV	HEK293	TRPC3	
-60 mV	HEK293T	hTRPC6		

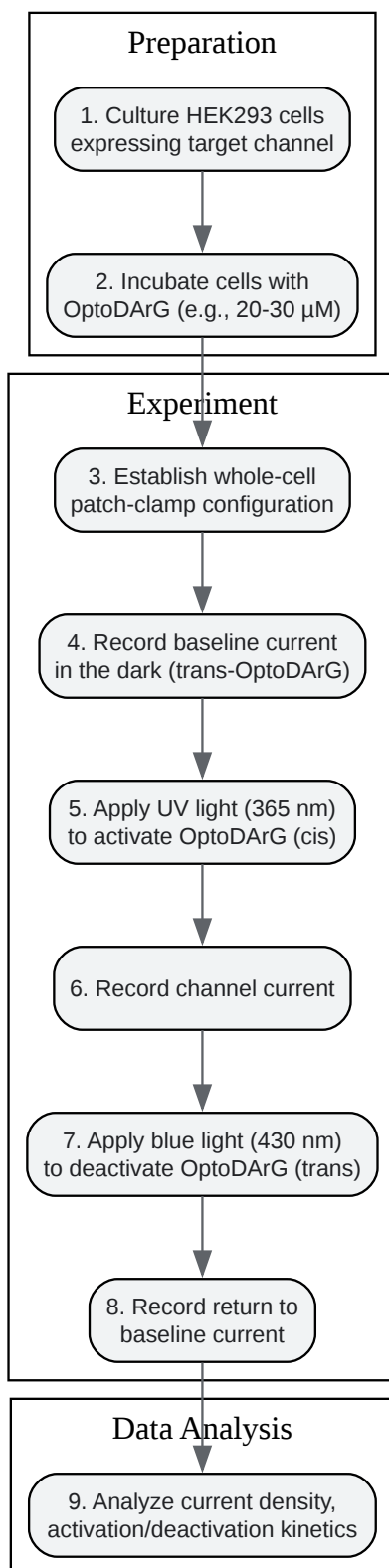
Channel Mutant	Activation Characteristic	Observation	Reference(s)
TRPC3-WT	Sigmoidal activation kinetics	Maximum activation reached after ~30 seconds of repetitive stimulation.	
TRPC3-G652A	Significantly reduced activation delay compared to WT	Indicates decreased cooperativity in channel gating. Altered discrimination between different DAG molecules.	

## Signaling Pathway and Experimental Workflow

### OptoDArG-Mediated TRPC Channel Activation

The primary application of **OptoDArG** is the optical control of DAG-sensitive ion channels like TRPC3. The signaling pathway is direct: upon photoisomerization to its cis form, **OptoDArG** binds to the TRPC3 channel, inducing a conformational change that opens the channel pore and allows cation influx.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. An optically controlled probe identifies lipid-gating fenestrations within the TRPC3 channel - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Characterization of DAG Binding to TRPC Channels by Target-Dependent cis–trans Isomerization of OptoDARG - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Characterization of DAG Binding to TRPC Channels by Target-Dependent cis-trans Isomerization of OptoDARG - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [OptoDARG: A Photoswitchable Probe for Precision Control of Diacylglycerol Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609761#key-features-and-properties-of-the-optodarg-molecule]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)